

FDA regulatory status of Fluorosalan versus other antiseptics

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fluorosalan

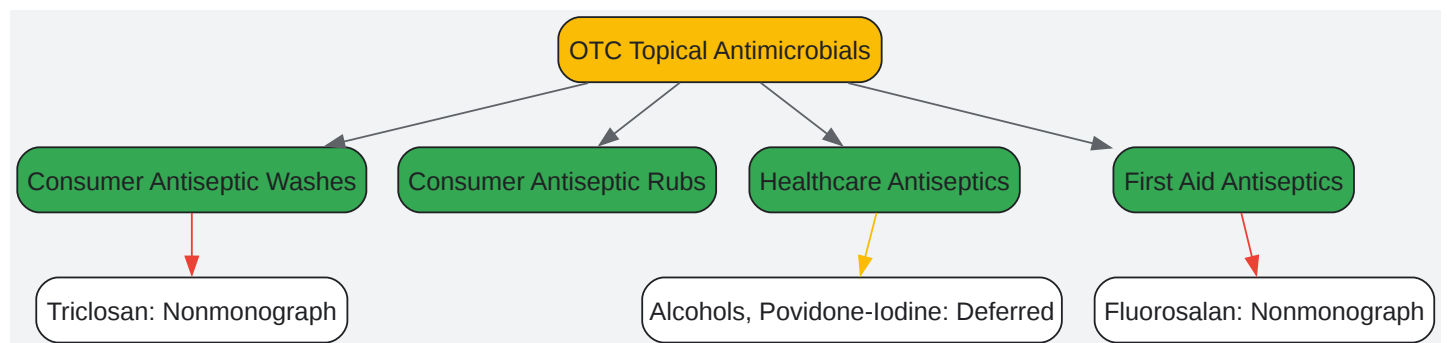
CAS No.: 4776-06-1

Cat. No.: S569725

Get Quote

FDA Antiseptic Categorization Framework

The FDA's evaluation of OTC antiseptics is an extensive, ongoing process. The following diagram illustrates the key categories and the position of **Fluorosalan** within this framework:



Click to download full resolution via product page

- **Category I:** Generally Recognized as Safe and Effective (GRAS/GRAE).
- **Category II:** Not Safe and/or Not Effective.
- **Category III:** Available data are insufficient to classify.

Fluorosalan was placed into **Category III** due to a lack of sufficient data. A 1992 FDA proposal classified numerous Category III ingredients as **nonmonograph**, meaning they could not be marketed without an approved New Drug Application (NDA) [1]. This rule was finalized in 1998 [1].

Standard Test Methods for Antiseptics

While specific data for **Fluorosalan** is not available in the search results, the FDA and scientific community rely on standardized tests to evaluate antiseptic effectiveness [2]. The table below outlines common experimental protocols:

Test Method	Brief Procedure	Key Outcome Measured
Disk-Diffusion Method [2]	Filter paper disks impregnated with antiseptic placed on agar inoculated with test bacteria.	Zone of Inhibition (clear area around disk) measured in millimeters.
Use-Dilution Test [2]	Stainless-steel cylinder dipped in bacterial culture, dried, exposed to disinfectant, then incubated in growth medium.	Bacterial survival (turbidity) or killing (no turbidity).
In-Use Test [2]	Sample of used disinfectant diluted with inactivator, inoculated onto agar plates, incubated.	Contamination (growth of ≥ 5 colonies).
Phenol Coefficient [2]	Compares efficacy of disinfectant to phenol under standard conditions.	Phenol Coefficient (>1.0 more effective than phenol).

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Rulemaking History for OTC Topical Antimicrobial Drug Products | FDA [fda.gov]

2. Testing the Effectiveness of Antiseptics and Disinfectants | Microbiology

[courses.lumenlearning.com]

To cite this document: Smolecule. [FDA regulatory status of Fluorosalan versus other antiseptics]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b569725#fda-regulatory-status-of-fluorosalan-versus-other-antiseptics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com